

An In-depth Technical Guide to 5-Bromo-4-isopentylpyrimidine

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Compound of Interest

Compound Name: 5-Bromo-4-isopentylpyrimidine

Cat. No.: B1294166

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Abstract

5-Bromo-4-isopentylpyrimidine is a halogenated pyrimidine derivative with potential applications in medicinal chemistry and drug discovery. This technical guide provides a summary of its known chemical properties. However, a comprehensive search of available scientific literature and chemical databases reveals a significant lack of detailed experimental data for this specific compound. While general characteristics can be inferred from related structures, specific quantitative data on physical properties, detailed synthetic protocols, biological activity, and spectral analyses are not publicly available at this time. This document outlines the available information and highlights areas requiring further experimental investigation.

Core Chemical Properties

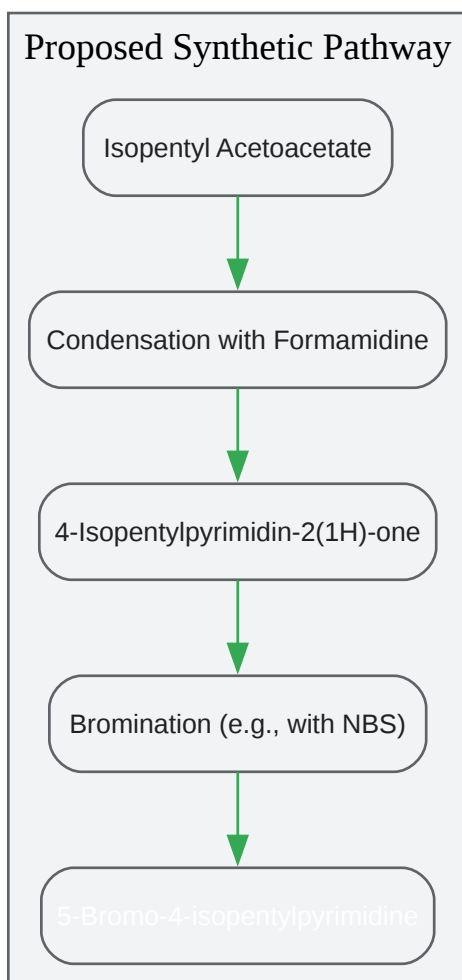
While specific experimental values for melting point, boiling point, and solubility of **5-Bromo-4-isopentylpyrimidine** are not available in published literature, a summary of its fundamental properties is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ BrN ₂	[1][2][3]
Molecular Weight	229.12 g/mol	[1][2][3]
CAS Number	951884-42-7	[1][2][3]
Canonical SMILES	CCC(C)CC1=C(Br)C=NC=N1	Inferred from name
InChI Key	Inferred from structure	Not available
Appearance	Not reported	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **5-Bromo-4-isopentylpyrimidine** has not been found in the reviewed literature. However, general synthetic strategies for 4-alkyl-5-bromopyrimidines can provide a foundational approach for its preparation. One common method involves the condensation of a β -keto ester or a related precursor with an appropriate amidine, followed by bromination.

A plausible, though unverified, synthetic workflow is proposed below.



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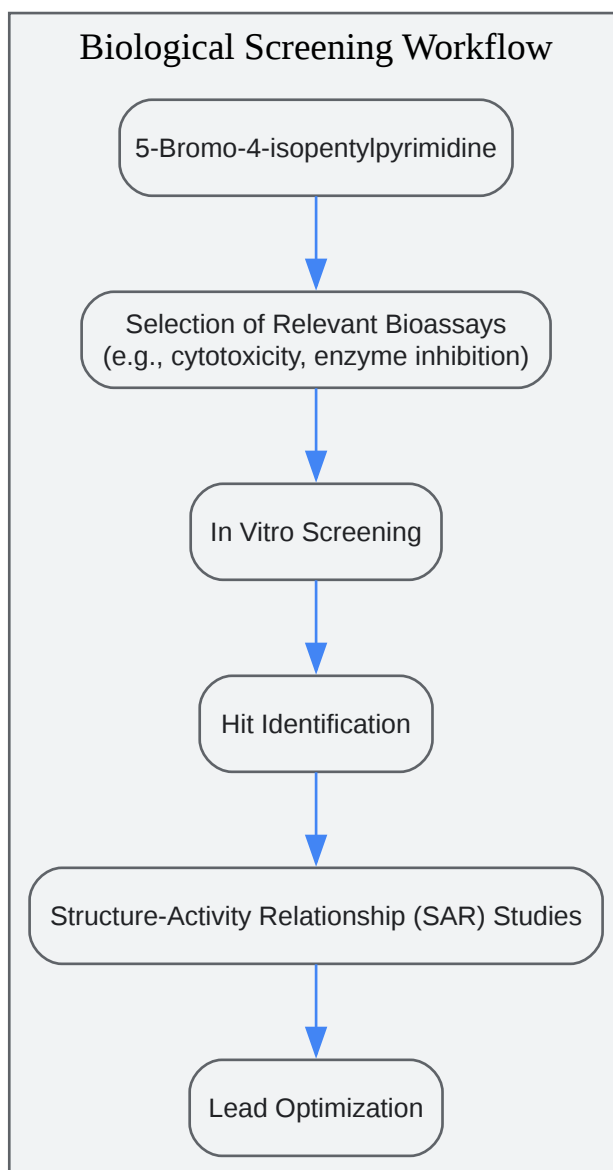
Caption: Proposed synthesis of **5-Bromo-4-isopentylpyrimidine**.

Note: This proposed pathway is hypothetical and would require experimental validation and optimization. Researchers should consult literature on the synthesis of analogous 4-alkyl-5-bromopyrimidines for detailed reaction conditions and purification methods.

Biological Activity and Signaling Pathways

There is currently no published data on the biological activity of **5-Bromo-4-isopentylpyrimidine**. Pyrimidine derivatives are known to exhibit a wide range of pharmacological activities, including but not limited to, anticancer, antiviral, and antimicrobial effects.[4][5][6] The isopentyl and bromo substituents on the pyrimidine core of this compound suggest it could be a candidate for screening in various biological assays.

Due to the absence of biological data, no signaling pathways associated with **5-Bromo-4-isopentylpyrimidine** can be described. A general workflow for initial biological screening is presented below.



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Caption: General workflow for biological activity screening.

Spectral Data

No experimental spectral data (^1H NMR, ^{13}C NMR, Mass Spectrometry, IR) for **5-Bromo-4-isopentylpyrimidine** has been found in the public domain. The acquisition and analysis of such data would be crucial for the unambiguous identification and characterization of this compound.

Conclusion and Future Directions

5-Bromo-4-isopentylpyrimidine remains a poorly characterized compound. While its basic chemical identity is established, a significant gap exists in the scientific literature regarding its physical properties, a validated synthetic protocol, biological activity, and spectral data. The information presented in this guide is based on the limited data available and inferences from related compounds.

Future research efforts should focus on:

- **Synthesis and Purification:** Development and publication of a detailed, reproducible synthetic protocol.
- **Physicochemical Characterization:** Experimental determination of melting point, boiling point, and solubility in various solvents.
- **Spectroscopic Analysis:** Full spectral characterization (NMR, MS, IR, etc.) to confirm its structure and provide reference data.
- **Biological Screening:** Evaluation of its activity in a broad range of biological assays to identify potential therapeutic applications.

This technical guide serves as a starting point for researchers interested in **5-Bromo-4-isopentylpyrimidine** and underscores the need for foundational research to unlock its potential.

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